

# Interferenz von Fumarat-Ionen bei der Permanganat-Titration von Eisen

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eisenfumarat

Cat. No.: B056393

[Get Quote](#)

## Technisches Support-Center: Permanganat-Titration von Eisen

Dieses Support-Center bietet Forschern, Wissenschaftlern und Fachleuten aus der Arzneimittelentwicklung Hilfestellung bei der Interferenz von Fumarat-Ionen während der Permanganat-Titration von Eisen.

## Häufig gestellte Fragen (FAQs)

F1: Warum stören Fumarat-Ionen die Permanganat-Titration von Eisen(II)-Ionen?

A1: Fumarat-Ionen stören die Titration, da sie selbst durch Kaliumpermanganat ( $\text{KMnO}_4$ ), das als Titriermittel verwendet wird, oxidiert werden können.<sup>[1]</sup> Kaliumpermanganat ist ein starkes Oxidationsmittel und reagiert nicht nur mit den Eisen(II)-Ionen ( $\text{Fe}^{2+}$ ), sondern auch mit der Kohlenstoff-Kohlenstoff-Doppelbindung in den Fumarat-Ionen ( $\text{^-OOC-CH=CH-COO^-}$ ).<sup>[2]</sup> Diese Nebenreaktion führt zu einem übermäßigen Verbrauch von Kaliumpermanganat, was wiederum einen fälschlicherweise zu hohen berechneten Gehalt an Eisen in der Probe zur Folge hat.<sup>[1]</sup>

F2: Wie äußert sich die Interferenz während der Titration?

A2: Die Interferenz äußert sich durch einen höheren Verbrauch an Kaliumpermanganat-Lösung, um den Endpunkt der Titration zu erreichen, der durch eine bleibende rosa oder

violette Färbung angezeigt wird. Dies liegt daran, dass das Permanganat sowohl die Eisen(II)-Ionen zu Eisen(III)-Ionen oxidiert als auch die Fumarat-Ionen angreift.

F3: Wäre das Ergebnis für den Eisengehalt zu hoch oder zu niedrig?

A3: Das Ergebnis für den Eisengehalt wäre zu hoch.[1] Da das Permanganat nicht nur mit dem Eisen, sondern auch mit dem Fumarat reagiert, wird mehr Titriermittel verbraucht als stöchiometrisch für die alleinige Oxidation des Eisens erforderlich wäre. Dies führt bei der Berechnung zu einem überschätzten Eisengehalt.

F4: Gibt es eine Möglichkeit, die Fumarat-Ionen vor der Titration zu maskieren?

A4: In der wissenschaftlichen Literatur gibt es keine etablierten und einfachen Maskierungsmittel, die spezifisch Fumarat-Ionen während einer Redox-Titration blockieren, ohne die Eisen-Analyse zu beeinträchtigen. Maskierungsmittel werden typischerweise in der Komplexometrie eingesetzt, um störende Metallionen zu binden.[3][4][5] Die Oxidation der organischen Doppelbindung im Fumarat lässt sich durch solche Agentien nicht verhindern.

## Leitfäden zur Fehlerbehebung

Problem 1: Der Verbrauch an KMnO<sub>4</sub>-Lösung ist unerwartet hoch und die Ergebnisse für den Eisengehalt sind nicht reproduzierbar.

- Mögliche Ursache: Gleichzeitige Oxidation von Fumarat-Ionen neben den Eisen(II)-Ionen.
- Lösungsvorschlag:
  - Überprüfung der Methode: Die direkte Titration von Eisen(II) mit Kaliumpermanganat ist in Anwesenheit von oxidierbaren organischen Substanzen wie Fumarat nicht geeignet.
  - Methodenwechsel: Ziehen Sie alternative Analysemethoden in Betracht, die nicht durch die Anwesenheit von Fumarat gestört werden. Empfohlene Alternativen sind:
    - Cerimetrie: Titration mit einer Cersulfat-Lösung. Cersulfat ist ebenfalls ein starkes Oxidationsmittel, kann aber unter bestimmten Bedingungen eine höhere Selektivität aufweisen. In der offiziellen Analytik von Eisen(II)-fumarat wird diese Methode eingesetzt.

- Komplexometrische Titration mit EDTA: Bei dieser Methode wird der Eisengehalt durch die Bildung eines stabilen Komplexes mit Ethylendiamintetraessigsäure (EDTA) bestimmt. Dies erfordert die vorherige Oxidation von Fe(II) zu Fe(III).
- Spektrophotometrische Methoden: Die quantitative Bestimmung von Eisen kann sehr genau mittels UV/Vis-Spektrophotometrie erfolgen, beispielsweise nach der Komplexierung mit 1,10-Phenanthrolin.

Problem 2: Der Endpunkt der Titration ist schwer zu erkennen und die Färbung ist nicht stabil.

- Mögliche Ursache: Die Reaktionsprodukte aus der Oxidation des Fumarats können die Lösung verfärben oder die Bildung von Mangan(IV)-oxid (Braunstein) kann auftreten, was den Farbumschlag am Endpunkt undeutlich macht. Eine unzureichende Säurekonzentration kann ebenfalls zur Bildung von Braunstein führen.[6]
- Lösungsvorschlag:
  - Säurekonzentration sicherstellen: Überprüfen Sie, ob die Lösung ausreichend angesäuert ist (üblicherweise mit Schwefelsäure), um die Bildung von Braunstein zu unterdrücken.[6][7]
  - Temperaturkontrolle: Führen Sie die Titration bei Raumtemperatur durch. Eine Erhöhung der Temperatur beschleunigt zwar die Reaktion zwischen Permanganat und Eisen, aber auch die unerwünschte Nebenreaktion mit Fumarat.
  - Alternative Methode wählen: Aufgrund der unvermeidlichen Nebenreaktion ist ein Wechsel der Analysemethode (siehe Problem 1) die zuverlässigste Lösung, um einen klaren und stabilen Endpunkt zu erhalten.

## Quantitative Datenzusammenfassung

Die direkte Titration von Eisen in Eisen(II)-fumarat-Tabletten mit Kaliumpermanganat führt zu Ergebnissen, die von den deklarierten Werten abweichen können. Die folgende Tabelle zeigt beispielhafte Ergebnisse aus einer Studie, die den Eisengehalt in kommerziellen pharmazeutischen Tabletten mittels Permanganat-Titration bestimmt hat.

Markenname des Medikaments	Deklarierter Eisengehalt (mg/g)	Experimentell bestimmar Eisengehalt (mg/g)	Abweichung (%)
Chemiron	150	144 ± 4,61	-4,0 %
Astyfer	80	74,6 ± 5,69	-6,8 %
Ferrobin plus	300	246 ± 2,36	-18,0 %
Emivite super	100	102 ± 3,64	+2,0 %
Maxiron	250	265 ± 1,73	+6,0 %

Tabelle basierend auf

Daten aus:

Determination of Iron  
in Some Selected Iron  
Containing Tablets  
Using Redox Titration.

[8][9]

Anmerkung: Die Abweichungen können sowohl auf die Interferenz durch Fumarat als auch auf andere Hilfsstoffe in den Tabletten sowie auf die Herstellungsgenauigkeit zurückzuführen sein. Die Tendenz zu zu hohen Werten (wie bei Maxiron) ist bei dieser Methode jedoch zu erwarten.

## Experimentelle Protokolle

Standardprotokoll: Permanganat-Titration von Eisen(II) (ohne Fumarat-Interferenz)

Dieses Protokoll ist für die Bestimmung von Eisen(II) in Proben vorgesehen, die keine oxidierbaren organischen Substanzen wie Fumarat enthalten.

- Probenvorbereitung: Eine genau abgewogene Menge der eisenhaltigen Probe wird in einem Erlenmeyerkolben in destilliertem Wasser gelöst.
- Ansäuern: Zur Probelösung werden ca. 10-20 ml verdünnte Schwefelsäure (z.B. 1 M H<sub>2</sub>SO<sub>4</sub>) hinzugefügt, um einen sauren pH-Wert sicherzustellen.[6][7][10]

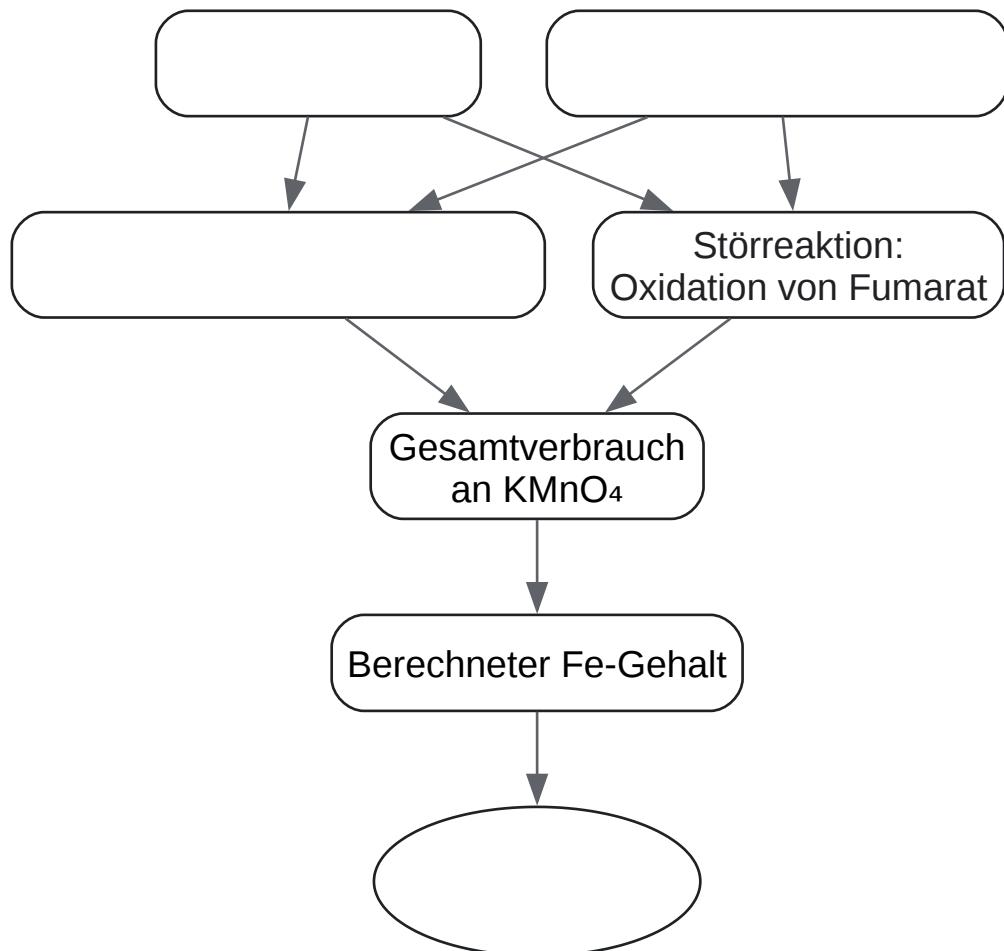
- Titration: Die Lösung wird mit einer standardisierten Kaliumpermanganat-Lösung (z.B. 0,02 M  $\text{KMnO}_4$ ) aus einer Bürette titriert, bis die erste bleibende, schwach rosa Färbung in der gesamten Lösung sichtbar ist.[7][10]
- Berechnung: Der Eisengehalt wird basierend auf dem Verbrauch der  $\text{KMnO}_4$ -Lösung und der Stöchiometrie der Redoxreaktion berechnet.

Reaktionsgleichung:  $\text{MnO}_4^- + 5 \text{Fe}^{2+} + 8 \text{H}^+ \rightarrow \text{Mn}^{2+} + 5 \text{Fe}^{3+} + 4 \text{H}_2\text{O}$ [7][10]

## Visualisierungen

Logisches Diagramm der Interferenz

Das folgende Diagramm veranschaulicht die logische Beziehung bei der Titration in Anwesenheit von Fumarat, die zu fehlerhaften Ergebnissen führt.



[Click to download full resolution via product page](#)

Abbildung 1: Logisches Flussdiagramm der Interferenz durch Fumarat.

Experimenteller Workflow: Empfohlener alternativer Ansatz

Dieses Diagramm zeigt den empfohlenen Arbeitsablauf zur Vermeidung der Fumarat-Interferenz durch Auswahl einer geeigneten alternativen Methode.

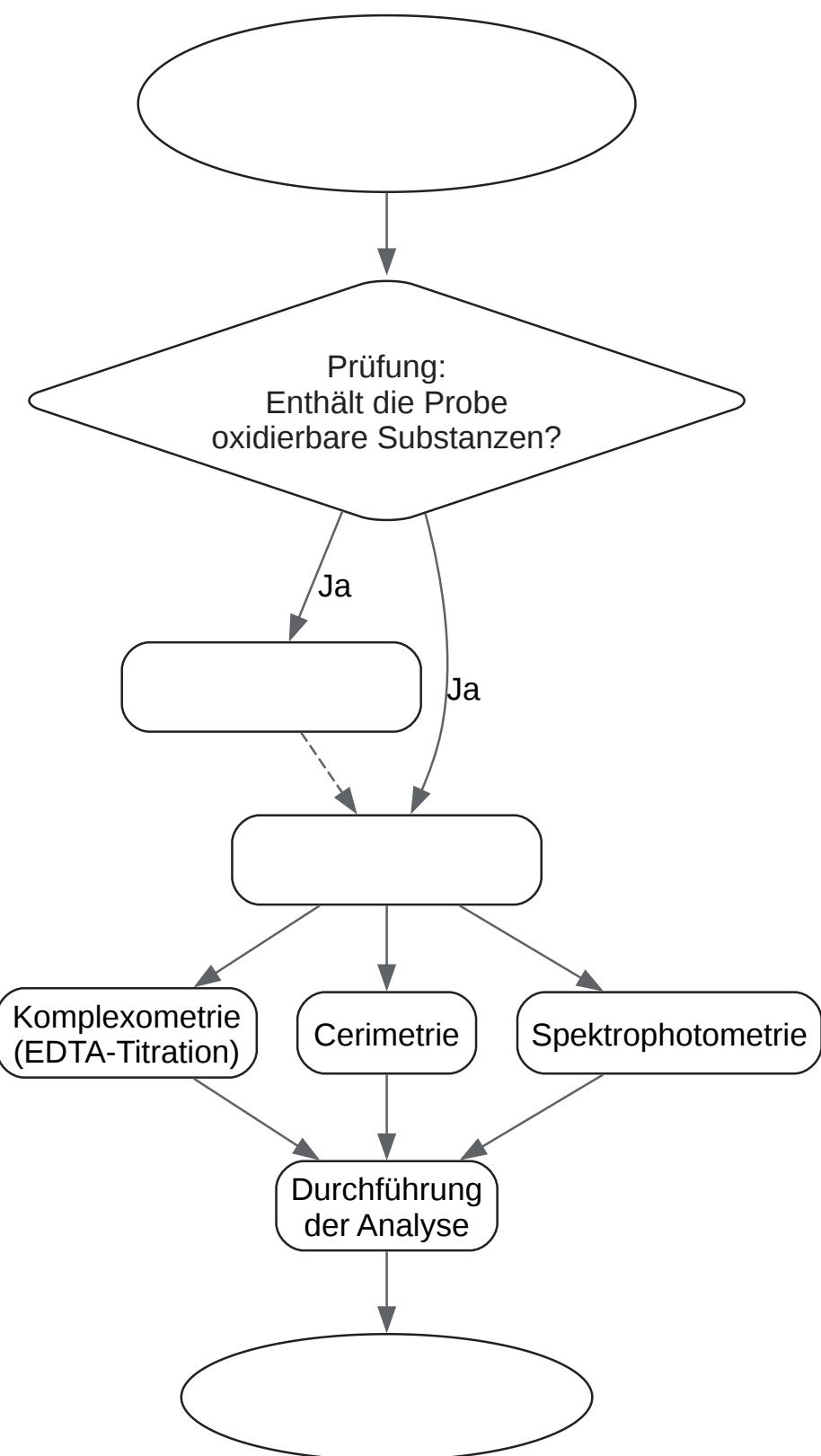
[Click to download full resolution via product page](#)

Abbildung 2: Empfohlener Workflow zur Analyse von Eisen in Gegenwart von Fumarat.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Reddit - The heart of the internet [reddit.com]
- 2. quora.com [quora.com]
- 3. scribd.com [scribd.com]
- 4. Selective masking and demasking for the stepwise complexometric determination of aluminium, lead and zinc from the same solution - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. staff.univ-batna2.dz [staff.univ-batna2.dz]
- 7. Permanganate Titrations [staff.buffalostate.edu]
- 8. Determination of Iron in Some Selected Iron Containing Tablets Using Redox Titration, World Journal of Applied Chemistry, Science Publishing Group [sciencepublishinggroup.com]
- 9. researchgate.net [researchgate.net]
- 10. studylib.net [studylib.net]
- To cite this document: BenchChem. [Interferenz von Fumarat-Ionen bei der Permanganat-Titration von Eisen]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b056393#interferenz-von-fumarat-ionen-bei-der-permanganat-titration-von-eisen>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)